

A Technical Guide to the Safe Handling of 6(E)-Octadecenoyl Chloride

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Compound of Interest

Compound Name: 6(E)-Octadecenoyl chloride

Cat. No.: B15550442

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Introduction

6(E)-Octadecenoyl chloride (CAS No. 150989-03-0) is a long-chain fatty acyl chloride, a class of reactive chemical intermediates used in organic synthesis, particularly in the development of novel lipids and bioconjugates for research and drug development.^[1] Its molecular formula is $C_{18}H_{33}ClO$, and it has a molecular weight of 300.91 g/mol.^[1] Like other acyl chlorides, it is a highly reactive and hazardous substance requiring stringent safety protocols for handling and storage. This guide provides an in-depth overview of its safety, handling, and emergency procedures, tailored for laboratory professionals.

Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **6(E)-Octadecenoyl chloride** was not found in the public domain, its hazards can be reliably inferred from the well-documented properties of analogous acyl chlorides. The primary dangers stem from its high reactivity, particularly with nucleophiles like water, and its corrosive nature.

The following table summarizes the anticipated GHS classifications.

Table 1: Inferred GHS Hazard Classification

Hazard Class	GHS Category	Hazard Statement	Example Precautionary Statements
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage.[2][3][4]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[2]
Serious Eye Damage	1	H318: Causes serious eye damage.[2][5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Substance which, in contact with water, emits flammable gases	-	EUH014: Reacts violently with water.[2]	P223: Do not allow contact with water. P231+P232: Handle and store contents under inert gas. Protect from moisture.
Acute Toxicity, Inhalation	3 (Anticipated)	H331: Toxic if inhaled.[6]	P261: Avoid breathing mist or vapors.[6] P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Immediately call a
POISON
CENTER/doctor.[7]

Corrosive to Metals	1 (Possible)	H290: May be corrosive to metals.[7]	P234: Keep only in original container.
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Key Hazards:

- **Corrosivity:** The compound is expected to be extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[8] Contact causes severe burns.[2][4]
- **Water Reactivity:** It reacts violently with water and moisture to produce hydrogen chloride (HCl) gas, which is corrosive and toxic.[2][6] This reaction is exothermic and can cause pressure buildup in containers.
- **Inhalation Toxicity:** Vapors and aerosols are likely toxic if inhaled and can cause severe respiratory irritation.[6] Many acyl chlorides are lachrymators (cause tearing).[6]

Physicochemical and Toxicological Data

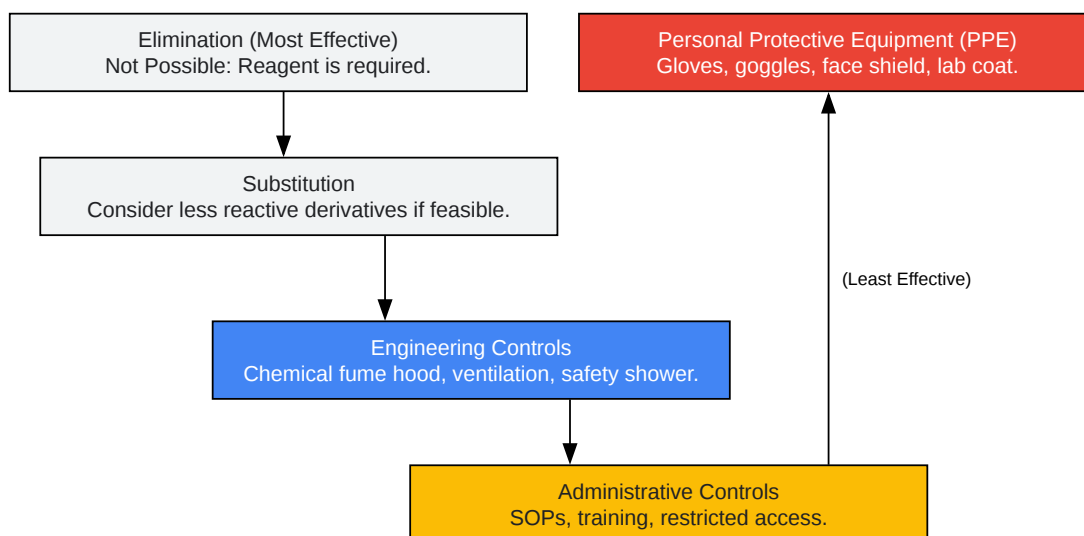
The available data for **6(E)-Octadecenoyl chloride** is limited. The table below includes its known properties and notes where data for analogous compounds is used for estimation.

Table 2: Physicochemical Properties

Property	Value	Source / Note
CAS Number	150989-03-0	[1]
Molecular Formula	C ₁₈ H ₃₃ ClO	[1]
Molecular Weight	300.91 g/mol	[1]
Physical State	Liquid	[1]
Purity	>99%	[1]
Recommended Storage	Freezer	[1]
Boiling Point	~134 - 137 °C at 15 hPa	Based on an analogue (Decanoyl chloride)[9]
Density	~0.9 g/mL	Estimated based on similar long-chain acyl chlorides.
Toxicological Data	Not thoroughly investigated.[3] No components are listed as carcinogenic by IARC, ACGIH, or NTP.[3]	Data from (9Z)-9-Octadecenoyl chloride.

Experimental Protocols: Safe Handling and Exposure Control

Adherence to a strict hierarchy of controls is mandatory when working with this substance. Engineering controls are the primary line of defense, supplemented by administrative controls and personal protective equipment.



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Caption: Hierarchy of controls for managing chemical risk.

Engineering Controls

- Chemical Fume Hood: All manipulations of **6(E)-Octadecenoyl chloride** must be performed inside a certified chemical fume hood to control vapor and aerosol exposure.[8][10]
- Ventilation: The laboratory must be well-ventilated.[3][11] A closed system should be used whenever possible.[7][11]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[7][10]

Personal Protective Equipment (PPE)

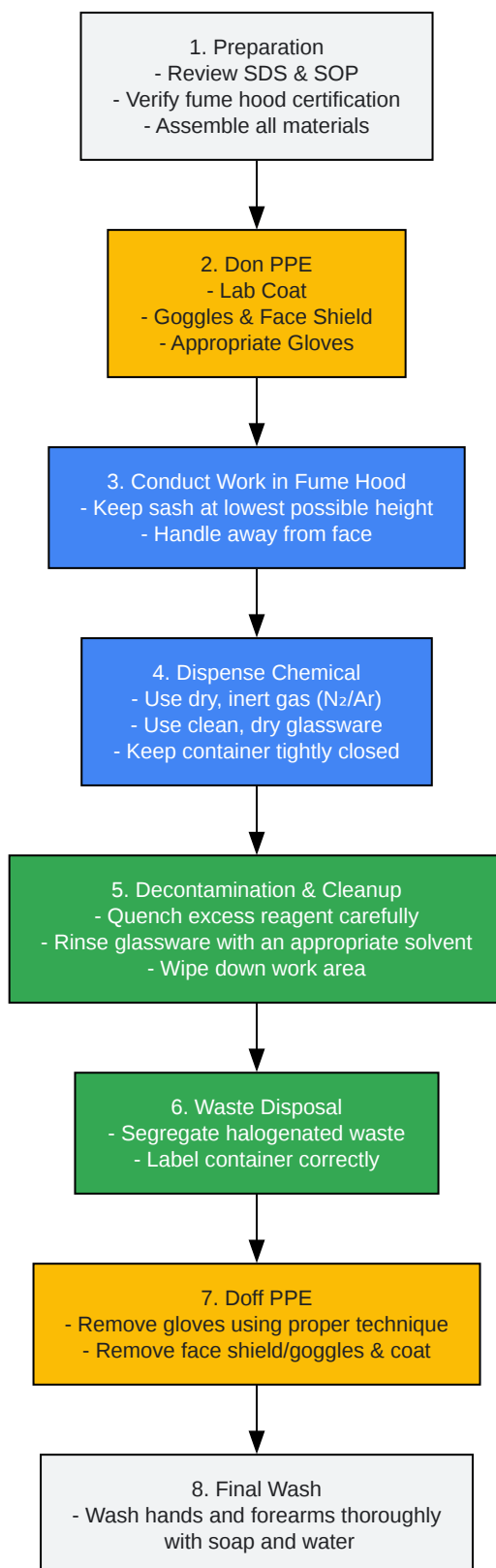
The correct selection and use of PPE are critical to prevent contact.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale / Reference
Eye / Face	Chemical safety goggles and a full-face shield.	Protects against splashes and corrosive vapors. Standard EN 166 (EU) or NIOSH (US) approved. [3] [4] [10] [12]
Hand	Impervious chemical-resistant gloves (e.g., butyl rubber, Viton®). Inspect gloves before use and use proper removal technique.	Prevents skin contact and severe burns. [3] [7] [11]
Body / Skin	Flame-retardant, antistatic protective lab coat. Long-sleeved clothing and closed-toe shoes are mandatory.	Provides a barrier against accidental splashes. [2] [4] [11]
Respiratory	Not required if work is performed correctly within a fume hood. For emergencies or potential exposure above limits, use a NIOSH-approved respirator with appropriate cartridges (e.g., organic vapor/acid gas) or a self-contained breathing apparatus (SCBA). [3] [8] [11]	Protects against inhalation of toxic and corrosive vapors. [6]

Standard Operating Protocol for Handling

This protocol outlines the essential steps for safely using **6(E)-Octadecenoyl chloride** in a research setting.



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Caption: Standard workflow for handling **6(E)-Octadecenoyl chloride** safely.

- Preparation: Before starting, thoroughly review this guide and any available SDS. Ensure the chemical fume hood is operational. Assemble all necessary glassware (oven-dried to remove moisture), reagents, and waste containers.
- Personal Protective Equipment: Don all required PPE as specified in Table 3.
- Handling:
 - Perform all transfers and reactions within the fume hood.[\[10\]](#)
 - Keep the container tightly closed when not in use and blanket with an inert gas like nitrogen or argon if possible.[\[2\]](#)[\[10\]](#)
 - Avoid contact with water, alcohols, bases, and oxidizing agents.
 - Ground and bond containers when transferring large quantities to prevent static discharge.[\[2\]](#)
- Cleanup and Decontamination:
 - Wipe down the work surface in the fume hood with an appropriate solvent.
 - Carefully quench any residual reagent before cleaning glassware. A common method is slow addition to a stirred, cooled solution of isopropanol, followed by a basic solution (e.g., sodium bicarbonate) to neutralize the resulting HCl.
- Waste Disposal:
 - Dispose of contaminated materials and unused product as hazardous waste.[\[3\]](#)
 - Use a licensed professional waste disposal service.[\[3\]](#) Do not pour down the drain.[\[2\]](#)[\[3\]](#)

Storage Requirements

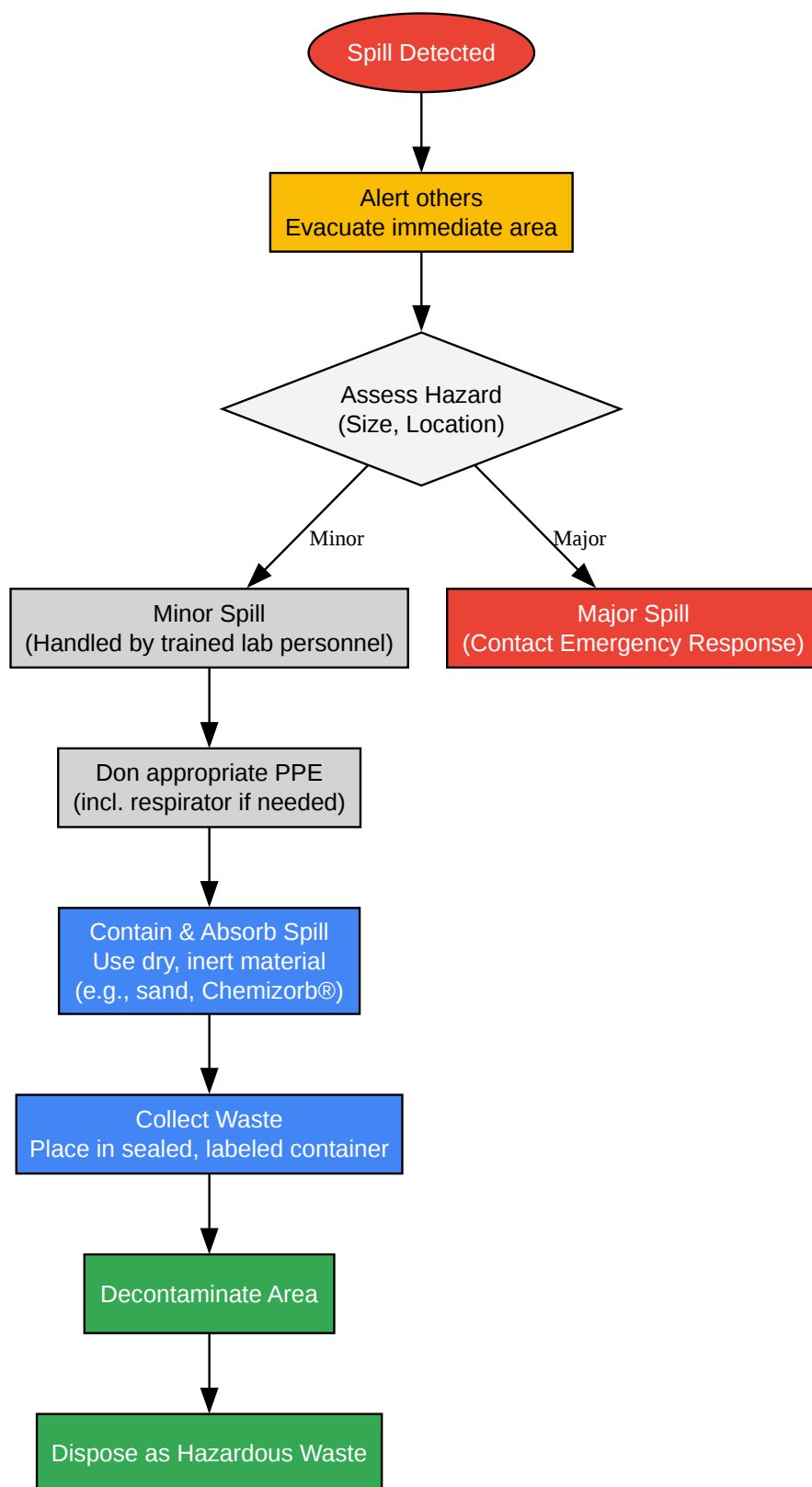
Proper storage is crucial to maintain chemical stability and prevent hazardous situations.

- Temperature: Store in a freezer as recommended.[\[1\]](#)

- Atmosphere: Keep the container tightly closed under a dry, inert atmosphere (e.g., nitrogen).
[2][10] The substance is moisture-sensitive.
- Location: Store in a dry, cool, and well-ventilated area designated for corrosive materials.[2]
[4][10][13]
- Incompatibilities: Keep away from heat, ignition sources, water, strong bases, alcohols, and oxidizing agents.[2]
- Container: Store in the original, corrosion-resistant container.

Emergency Procedures

Immediate and correct response to an emergency is critical.



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Caption: General workflow for responding to a chemical spill.

First Aid Measures

Table 4: First Aid Measures

Exposure Route	Action
Skin Contact	Immediately take off all contaminated clothing and shoes.[2][7][13] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[13] Seek immediate medical attention.[3][7][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3][13] Remove contact lenses if present and easy to do.[2][3] Continue rinsing. Call an ophthalmologist or seek immediate medical attention.[3][6]
Inhalation	Move the victim to fresh air immediately.[3][11] [13] If breathing has stopped, provide artificial respiration (avoiding mouth-to-mouth).[3][13] Seek immediate medical attention.[6][7][13]
Ingestion	Do NOT induce vomiting.[7][13] If the person is conscious, rinse their mouth with water.[3][11] Never give anything by mouth to an unconscious person.[3][13] Seek immediate medical attention.[3][7][13]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.[2][3]
- Ventilate: Ensure the area is well-ventilated, but do not direct fans at the spill.
- Control: Remove all sources of ignition.[2][11]
- Protect: Wear the appropriate PPE, including respiratory protection if necessary.[3][11]

- Contain: Cover the spill with a dry, inert, liquid-absorbent material such as dry sand, earth, or a commercial sorbent like Chemizorb®.[2][11] DO NOT USE WATER.
- Collect: Carefully scoop the absorbed material into a suitable, labeled, and sealable container for hazardous waste disposal.[3][11]
- Clean: Clean the affected area once the material is removed.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[3][11]
- Unsuitable Extinguishing Media: DO NOT USE WATER.[6] The substance reacts violently with water, which will worsen the situation.[2]
- Specific Hazards: Combustion produces toxic and corrosive fumes, including carbon oxides (CO, CO₂) and hydrogen chloride gas.[6][11] Vapors may form explosive mixtures with air upon intense heating.
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][3][13]

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